

Flunixin-d3 Analytical Standard: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Flunixin-d3

Cat. No.: B023592

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the analytical standard for **Flunixin-d3**, a deuterated analog of the non-steroidal anti-inflammatory drug (NSAID) Flunixin.^[1] Intended for use as an internal standard in quantitative analyses, particularly in liquid chromatography-mass spectrometry (LC-MS/MS) and gas chromatography-mass spectrometry (GC-MS) applications, **Flunixin-d3** is a critical tool for accurate and precise measurement of Flunixin in various biological matrices.^[1]

Core Specifications and Properties

Flunixin-d3 is a stable isotope-labeled version of Flunixin, where three hydrogen atoms on the methyl group have been replaced with deuterium. This isotopic labeling results in a mass shift of +3 atomic mass units, allowing for its differentiation from the unlabeled analyte by mass spectrometry while maintaining nearly identical chemical and physical properties.^[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of the **Flunixin-d3** analytical standard is presented in Table 1.

Property	Specification
Chemical Name	2-[[2-(methyl-d3)-3-(trifluoromethyl)phenyl]amino]-3-pyridinecarboxylic acid
Synonym(s)	2-[2-Methyl-d3-3-(trifluoromethyl)phenylamino]nicotinic acid
CAS Number	1015856-60-6
Molecular Formula	C ₁₄ H ₈ D ₃ F ₃ N ₂ O ₂
Molecular Weight	299.26 g/mol
Appearance	Solid
Purity	Varies by supplier, typically ≥98%
Isotopic Purity	Deuterium Incorporation ≥99%
Solubility	Soluble in Dimethyl Sulfoxide (DMSO) and Methanol
Storage	-20°C
Stability	≥ 4 years when stored properly

Supplier-Specific Specifications

The purity and specifications of **Flunixin-d3** analytical standards can vary between suppliers. Table 2 provides a comparison of specifications from prominent chemical suppliers.

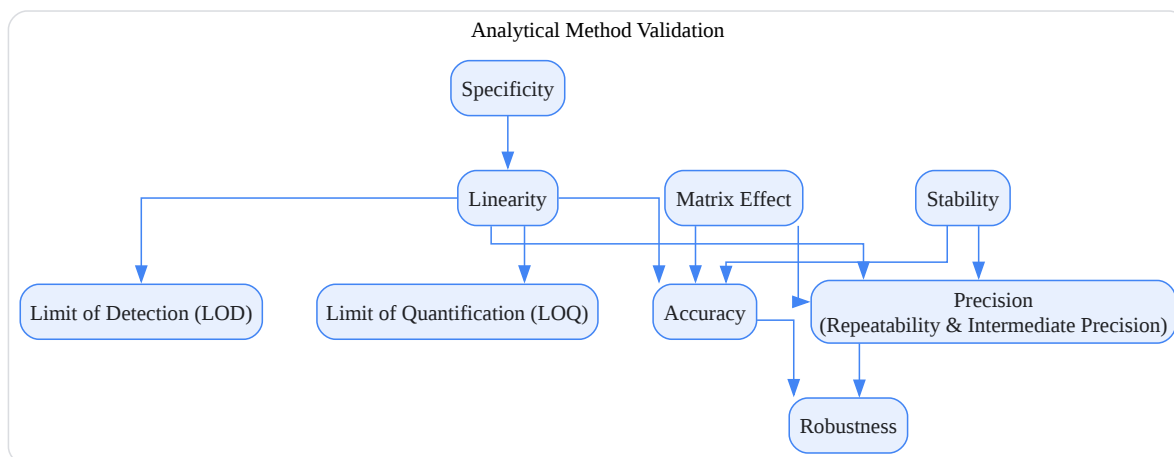
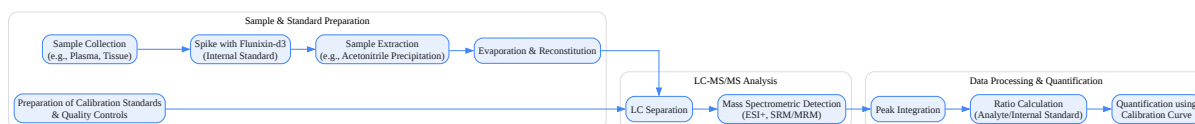
Supplier	Product Line	Purity Specification	Format
Sigma-Aldrich	VETRANAL®	Analytical Standard Grade	Neat
Cayman Chemical	N/A	≥99% deuterated forms (d ₁ -d ₃)	A solid
Cleanchem	N/A	Chromatographic Purity >90%	N/A

Analytical Application and Workflow

Flunixin-d3 is primarily employed as an internal standard to compensate for variations in sample preparation and instrument response during the quantitative analysis of Flunixin. The following sections detail a typical experimental workflow for the analysis of Flunixin in biological matrices using LC-MS/MS with **Flunixin-d3** as an internal standard.[\[2\]](#)[\[3\]](#)

Experimental Workflow Diagram

The general workflow for sample analysis is depicted below.



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